

# Technical Support Center: Handling Hygroscopic Cetyl Chloroformate

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## Compound of Interest

Compound Name: Cetyl chloroformate

Cat. No.: B1294504

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This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting advice for safely handling the hygroscopic reagent, **Cetyl chloroformate**, in a laboratory setting.

## Frequently Asked Questions (FAQs)

### Q1: What is Cetyl Chloroformate and why is it considered a hazardous substance?

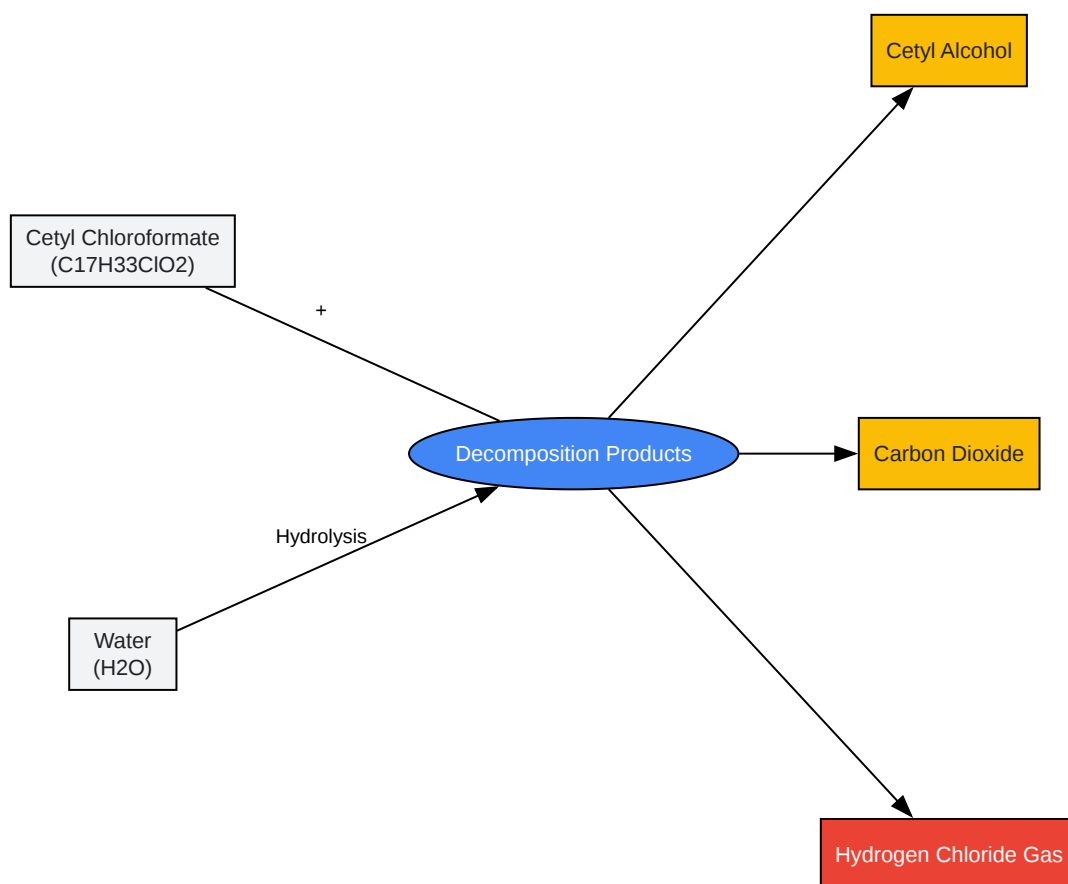
**Cetyl chloroformate** (CAS No: 26272-90-2) is a specialized organic compound used as a reagent in various chemical syntheses, including for active pharmaceutical ingredients (APIs), agrochemicals, and polymer modification.<sup>[1]</sup> It is classified as hazardous due to its reactivity and potential health effects. It is corrosive, can cause severe skin burns and eye damage, is harmful if swallowed or inhaled, and may cause allergic reactions.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **Cetyl Chloroformate**

Property	Value
CAS Number	26272-90-2[2][3]
Molecular Formula	C17H33ClO2[3][4]
Molecular Weight	304.9 g/mol [3][5]
Appearance	Colorless to yellowish liquid with a pungent odor[6]
Melting Point	14 °C[7][8]
Boiling Point	367.1 ± 11.0 °C (Predicted)[8][9]
Density	0.923 g/mL at 25 °C (lit.)[3][8][9]
Key Characteristic	Hygroscopic; hydrolyzes in the presence of water[2][6]

## Q2: What does "hygroscopic" mean for Cetyl Chloroformate and what happens if it's exposed to moisture?

"Hygroscopic" means the material readily absorbs moisture from the atmosphere. When **Cetyl chloroformate** comes into contact with water, it undergoes rapid hydrolysis (decomposition). This reaction breaks down the compound into cetyl alcohol, carbon dioxide (CO<sub>2</sub>), and corrosive hydrogen chloride (HCl) gas.[10] This degradation reduces the reagent's purity, compromises experimental results, and creates a hazardous situation due to the release of HCl gas and potential pressure buildup in sealed containers.[11]






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Caption: Hydrolysis pathway of **Cetyl Chloroformate**.

**Q3: What are the primary health hazards associated with Cetyl Chloroformate?**

**Cetyl chloroformate** is a corrosive and toxic substance.<sup>[2]</sup><sup>[5]</sup> Exposure can lead to severe health effects. The associated hazards are summarized in the GHS classification table below.

Table 2: GHS Hazard Information for **Cetyl Chloroformate**

Pictogram	GHS Code	Hazard Statement
 alt text	GHS05	H314: Causes severe skin burns and eye damage. <sup>[2]</sup>
 alt text	GHS07	H302: Harmful if swallowed. <sup>[2]</sup> H317: May cause an allergic skin reaction. <sup>[5]</sup>
 alt text	GHS06	H330 / H332: Fatal or harmful if inhaled. <sup>[2]</sup> <sup>[12]</sup>

## Troubleshooting Guides

### Handling and Storage

Problem: I opened a bottle of **Cetyl Chloroformate** and observed fumes, or the container seems pressurized.

- Cause: This is a strong indication that moisture has entered the container, causing the reagent to decompose and release hydrogen chloride (HCl) and carbon dioxide (CO<sub>2</sub>) gas.
- Solution:
  - Handle the container in a well-ventilated chemical fume hood.<sup>[12]</sup>
  - Wear appropriate Personal Protective Equipment (PPE), including acid-gas respiratory protection, chemical-resistant gloves, and eye/face protection.<sup>[2]</sup>
  - Carefully and slowly vent the container by unscrewing the cap. Do not open it if it is bulging severely.

- The quality of the reagent is likely compromised. It is recommended to dispose of it according to your institution's hazardous waste guidelines.[\[2\]](#)
- To prevent this, always store **Cetyl chloroformate** in a cool, dry, well-ventilated area, under an inert gas like nitrogen or argon, with the container cap tightly sealed.[\[2\]](#)[\[13\]](#)[\[14\]](#)

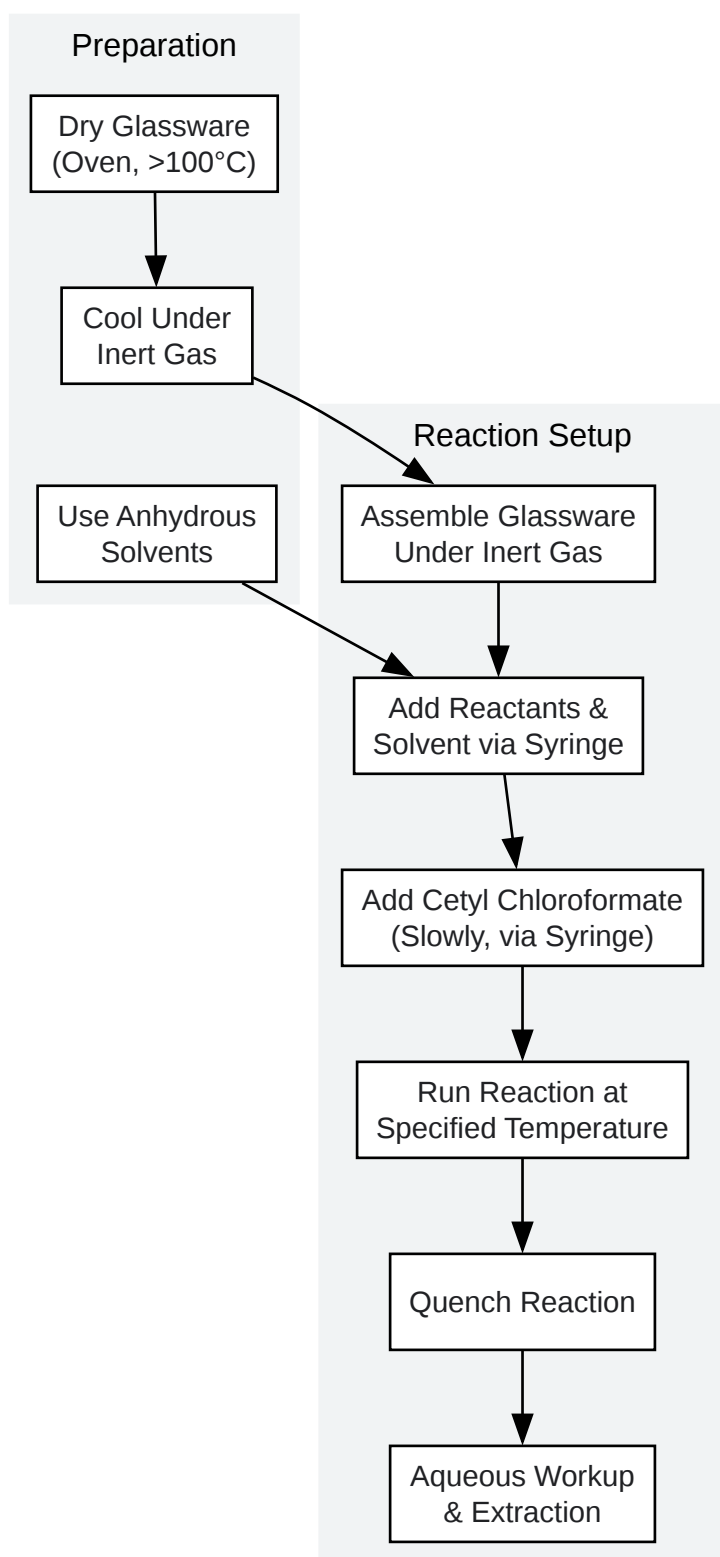
Table 3: Recommended Personal Protective Equipment (PPE)

Situation	Equipment	Recommended Specification
General Handling / Aliquoting	Eye Protection	Safety glasses with side shields or chemical goggles. <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves (e.g., satisfying EU Directive 89/686/EEC and EN374). <a href="#">[2]</a>	
Skin Protection	Lab coat, closed-toe shoes.	
Respiratory	Work in a certified chemical fume hood. <a href="#">[12]</a>	
Handling Large Quantities or Spills	Eye Protection	Full-face visor. <a href="#">[2]</a>
Respiratory	For low-level exposures, a P95 (US) or P1 (EU) respirator. For higher levels, an OV/AG/P99 (US) or ABE1P3D (EU) respirator is recommended. <a href="#">[2]</a>	
Skin Protection	Chemical-resistant apron or suit. <a href="#">[2]</a>	

## Experimental Protocols

Problem: My reaction yield is consistently low when using **Cetyl Chloroformate**.

- Possible Cause: The most likely cause is the degradation of the **Cetyl chloroformate** by trace amounts of water in your reaction setup or solvents. The presence of HCl from hydrolysis can also interfere with reaction pathways.
- Solution & Experimental Protocol:
  - Ensure Anhydrous Conditions: Dry all glassware in an oven (e.g., >100°C) for several hours and cool under a stream of inert gas (nitrogen or argon) or in a desiccator.
  - Use Anhydrous Solvents: Use freshly distilled or commercially available anhydrous solvents.
  - Inert Atmosphere: Conduct the reaction under a positive pressure of an inert gas.
  - Reagent Transfer: Transfer **Cetyl chloroformate** and other moisture-sensitive reagents using dry syringes or cannulas.
  - Include an HCl Scavenger: In reactions that are sensitive to acid, include a non-nucleophilic base (e.g., triethylamine, pyridine) to neutralize the HCl produced during the reaction.<sup>[15]</sup>



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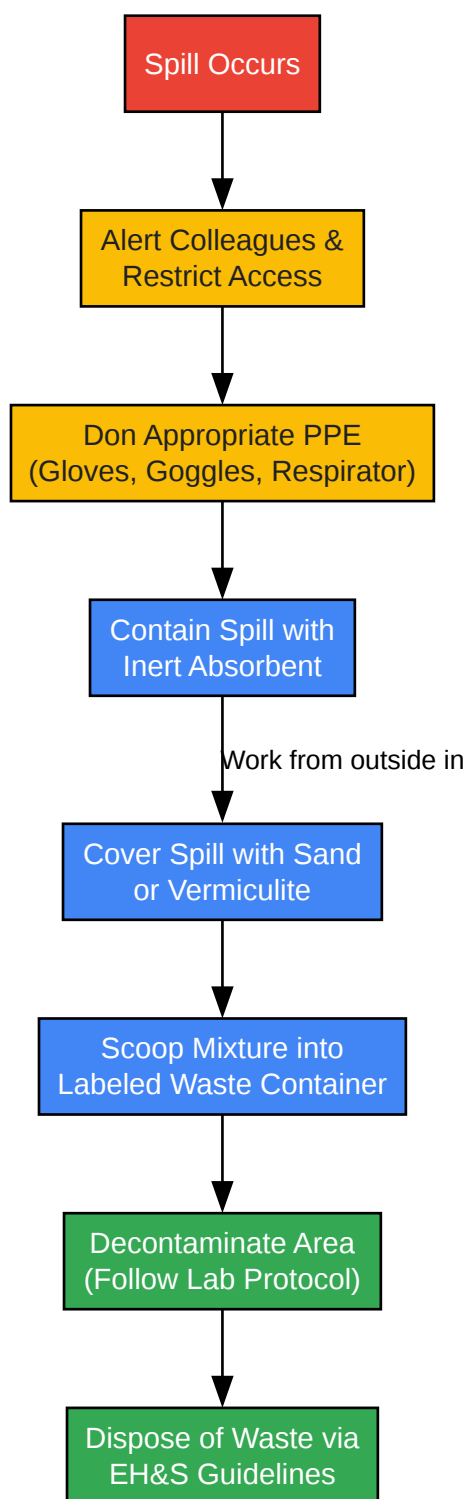
Caption: Workflow for an anhydrous reaction.

## Spill and Waste Management

Problem: I have spilled a small amount (<100 mL) of **Cetyl Chloroformate** in the chemical fume hood.

- Solution: Follow these steps immediately. If the spill is large or outside of a containment area, evacuate and call emergency services.[16]





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Caption: Logical workflow for spill response.

Detailed Spill Cleanup Protocol:

- Alert & Isolate: Alert others in the lab and restrict access to the area. Ensure the fume hood sash is lowered.[17]
- PPE: Wear the appropriate PPE as listed in Table 3 for spills.[18]
- Contain & Absorb: Do not use water.[19] Cover the spill with an inert absorbent material like sand, vermiculite, or commercial spill pillows, working from the outside edges inward to prevent spreading.[2][18]
- Collect: Carefully scoop the absorbed material using non-sparking tools into a clearly labeled, compatible hazardous waste container.[2][20]
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol or acetone, if compatible with surface materials), followed by soap and water, ensuring all cleaning materials are also placed in the hazardous waste container.[17]
- Dispose: Seal the waste container and arrange for disposal through your institution's Environmental Health & Safety (EH&S) office.[2]

## Q4: How should I dispose of unused Cetyl Chloroformate and contaminated lab waste?

All waste containing **Cetyl chloroformate**, including empty containers, contaminated absorbents, and PPE, must be treated as hazardous waste.[2]

- Unused Reagent: Do not attempt to neutralize with water or pour down the drain.[2] Collect in a designated, labeled hazardous waste container.
- Contaminated Materials: Place all contaminated items (gloves, paper towels, absorbent) into a sealed, labeled hazardous waste bag or container.[21]
- Disposal: Follow all local, state, and national regulations for hazardous waste disposal.[2] Contact your EH&S department for specific procedures.

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